

N-Cholyl-L-alanine purity verification and analysis techniques

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Compound of Interest

Compound Name: *N-Cholyl-L-alanine*

Cat. No.: *B15572821*

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Technical Support Center: N-Cholyl-L-alanine

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on purity verification and analysis of **N-Cholyl-L-alanine**.

Frequently Asked Questions (FAQs)

Q1: What is the typical purity of commercially available **N-Cholyl-L-alanine**?

A1: Commercially available **N-Cholyl-L-alanine** generally has a purity of 95% or higher. For instance, some suppliers provide lots with a purity of 99.2% as determined by High-Performance Liquid Chromatography (HPLC)[1][2]. It is crucial to consult the Certificate of Analysis (CoA) provided by the supplier for lot-specific purity information.

Q2: What are the potential impurities in **N-Cholyl-L-alanine**?

A2: Potential impurities in synthetically produced **N-Cholyl-L-alanine** can be related to the starting materials, byproducts of the synthesis, or degradation products. These may include:

- Starting Materials: Unreacted cholic acid and L-alanine.
- Byproducts: Di-substituted products or products from side reactions.

- Diastereomers: N-Cholyl-D-alanine, which could arise if the L-alanine starting material was not enantiomerically pure.
- Degradation Products: Hydrolysis of the amide bond, leading to the formation of cholic acid and L-alanine.

Q3: What are the recommended storage conditions for **N-Cholyl-L-alanine**?

A3: To ensure the stability of **N-Cholyl-L-alanine**, it should be stored as a solid in a tightly sealed container, protected from moisture. For long-term storage, a temperature of -20°C is recommended[2].

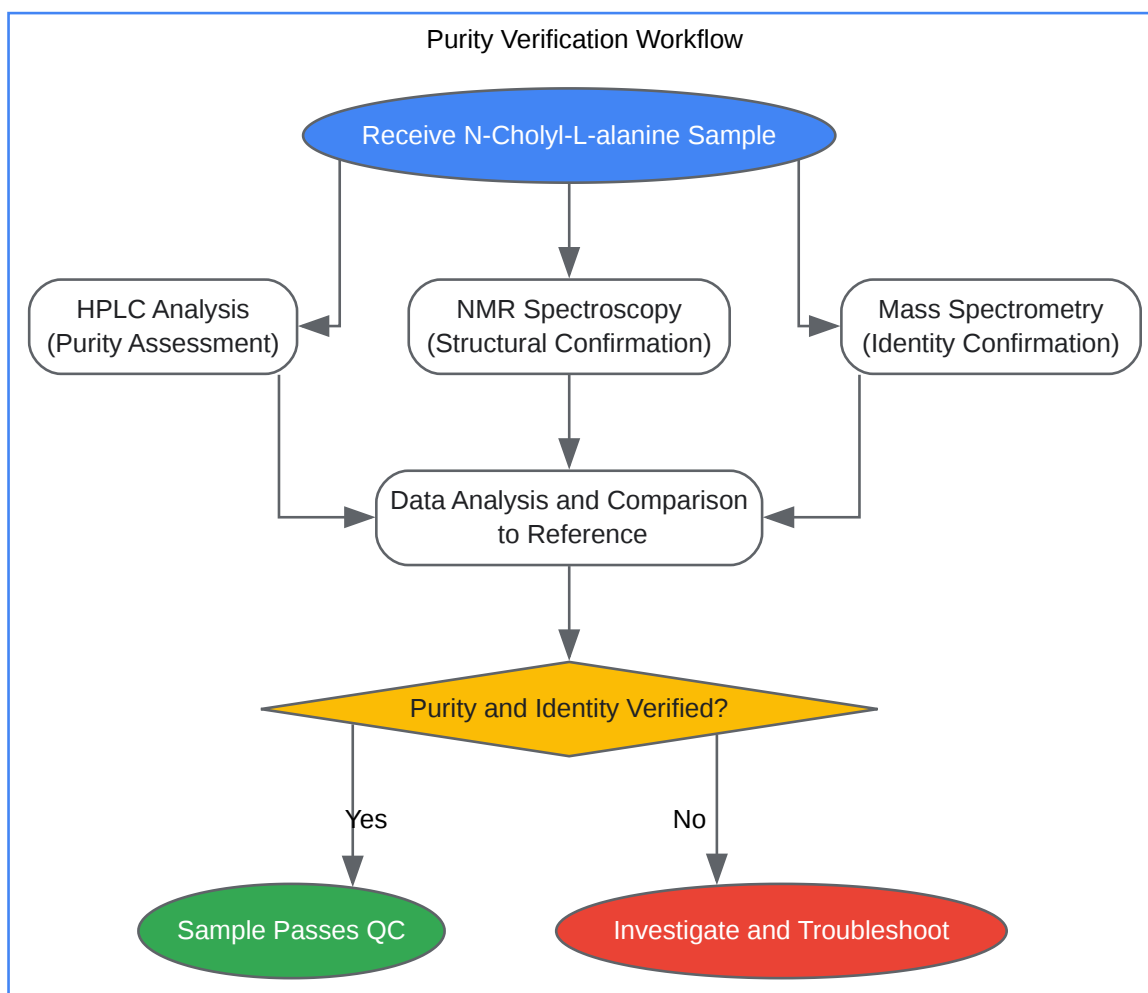
Q4: Which analytical techniques are most suitable for verifying the purity and identity of **N-Cholyl-L-alanine**?

A4: A combination of chromatographic and spectroscopic techniques is recommended for a thorough analysis:

- High-Performance Liquid Chromatography (HPLC): Ideal for determining purity and quantifying impurities. Due to the lack of a strong chromophore in **N-Cholyl-L-alanine**, UV detection at low wavelengths (around 200-215 nm) or the use of a universal detector like a Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD) is often necessary[3][4][5].
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Essential for confirming the chemical structure and identifying organic impurities. Both ^1H and ^{13}C NMR should be employed.
- Mass Spectrometry (MS): Used to verify the molecular weight and to obtain structural information through fragmentation analysis.

Experimental Workflows and Logical Relationships

The following diagram illustrates a general workflow for the comprehensive purity verification of a new batch of **N-Cholyl-L-alanine**.



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